

Solubility Profile & Stability Assessment: 3-(Chloromethyl)-N-methylbenzamide[1][2]

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Compound of Interest

Compound Name: 3-(chloromethyl)-N-methylbenzamide

CAS No.: 123944-75-2

Cat. No.: B3024667

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Executive Summary

3-(Chloromethyl)-N-methylbenzamide (C₉H₁₀ClNO) acts as a critical electrophilic building block in the synthesis of poly(ADP-ribose) polymerase (PARP) inhibitors and other benzamide-scaffold therapeutics.[1][2] Unlike stable APIs, this compound possesses a dual nature: a polar, hydrogen-bonding benzamide core and a reactive, lipophilic benzyl chloride tail.

This guide addresses a common failure mode in process development: treating this molecule as a static solute. Due to the electrophilic chloromethyl group, "solubility" in nucleophilic solvents (alcohols, water) is a dynamic function of degradation kinetics. This document provides a corrected solubility profiling protocol, distinguishing between thermodynamic equilibrium in inert solvents and kinetic solubility in reactive media.

Physicochemical Characterization

Before solubility determination, the solid-state properties must be established to ensure phase purity.[1]

Property	Value / Prediction	Structural Logic
Molecular Weight	183.64 g/mol	
Physical State	Solid (Crystalline)	Amide H-bonding network stabilizes the lattice.[1][2]
Melting Point	Est. 100–125 °C	Lower than 4-chloro analog (158°C) due to meta-substitution asymmetry.[1][2]
LogP (Predicted)	~1.8 – 2.1	Moderate lipophilicity; soluble in organic esters/chlorinated solvents.[1][2]
Reactivity Class	Alkylating Agent	The benzylic carbon is susceptible to (and slow) attack by nucleophiles ().[2]

Hansen Solubility Parameter (HSP) Prediction

To minimize trial-and-error, we apply HSP theory to predict solvent compatibility.[1][2] The molecule requires solvents that balance the dispersion forces (

) of the aromatic ring with the polar (

) and H-bonding (

) needs of the amide.

- (Dispersion): ~19.0 MPa

(Aromatic ring + Cl)[1][2]

- (Polarity): ~11.5 MPa

(Amide dipole)[1][2]

- (H-Bonding): ~10.0 MPa

(Amide NH donor / CO acceptor)[1][2]

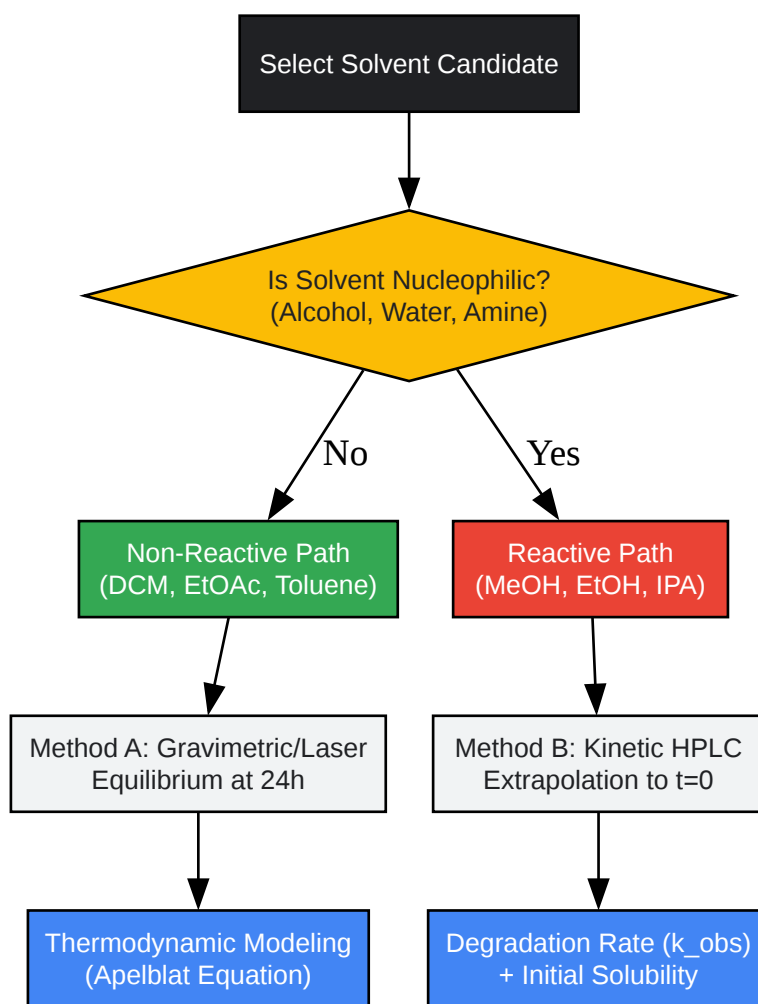
Predicted Solubility Map:

- High Solubility (>50 mg/mL): DMSO, DMF, DMAc (High
, match amide).[2]
- Moderate Solubility (10–50 mg/mL): Dichloromethane (DCM), Ethyl Acetate, Acetone.[1][2]
- Reactive/Pseudo-Solubility: Methanol, Ethanol (High solubility but rapid solvolysis).[1][2]
- Poor Solubility (<1 mg/mL): n-Heptane, Hexane (Too low
).[1][2]

Experimental Protocols

The standard "24-hour Shake Flask" method is invalid for this compound in alcoholic solvents due to the formation of methoxy/ethoxy impurities.[1] Two distinct protocols are required.

Workflow Logic



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Figure 1: Decision tree for solubility determination distinguishing between inert and reactive solvents.

Protocol A: Dynamic Equilibrium (Inert Solvents)

Applicable Solvents: Ethyl Acetate, DCM, Toluene, Acetonitrile, Acetone.

- Preparation: Add excess solid (~500 mg) to 10 mL solvent in a jacketed glass vessel.
- Equilibration: Stir at 400 rpm. Use FBRM (Focused Beam Reflectance Measurement) or turbidity probes to monitor dissolution.^{[1][2]}
- Sampling:

- Adjust temperature (e.g., 10°C to 50°C in 5°C steps).
- Hold for 60 mins at each step.
- Filter supernatant (0.22 µm PTFE) and analyze by HPLC-UV (254 nm).[1][2]
- Validation: Verify solid phase integrity by XRPD (X-Ray Powder Diffraction) after the experiment to ensure no solvate formation.

Protocol B: Kinetic Extrapolation (Reactive Solvents)

Applicable Solvents: Methanol, Ethanol, Isopropanol, Water.[2] Goal: Determine the "instantaneous" solubility before significant solvolysis occurs.

- Preparation: Pre-heat solvent to target temperature.
- Addition: Add excess solid and start timer ().
- Rapid Sampling: Withdraw aliquots at minutes.
- Quench: Immediately dilute into cold Acetonitrile/0.1% TFA to stop the reaction.
- Analysis: Plot Concentration vs. Time.
 - Solubility (): Y-intercept of the linear regression.
 - Degradation Rate (): Slope of the decay curve.[1][2]

Thermodynamic Modeling

For inert solvents, the solubility data should be fitted to the Modified Apelblat Equation to calculate the enthalpy and entropy of dissolution. This is essential for crystallization process

design.

Equation:

Where:

- = Mole fraction solubility[1][2]
- = Absolute temperature (K)[1][2][3]
- = Empirical constants derived from regression.

Interpretation:

- Positive

: Endothermic dissolution (Solubility increases with T).[1][2]

- High Sensitivity: If parameter

is large negative, solubility is highly temperature-dependent, making the solvent ideal for cooling crystallization.[1]

References

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